

Measuring 11-HETE Production in Cultured Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: (+/-)11-HETE

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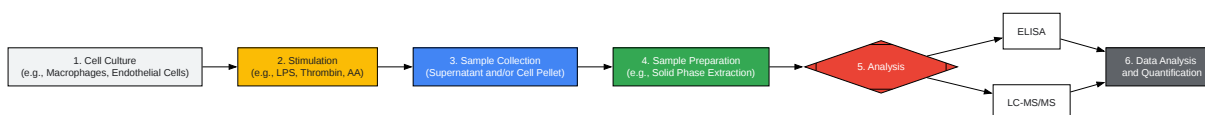
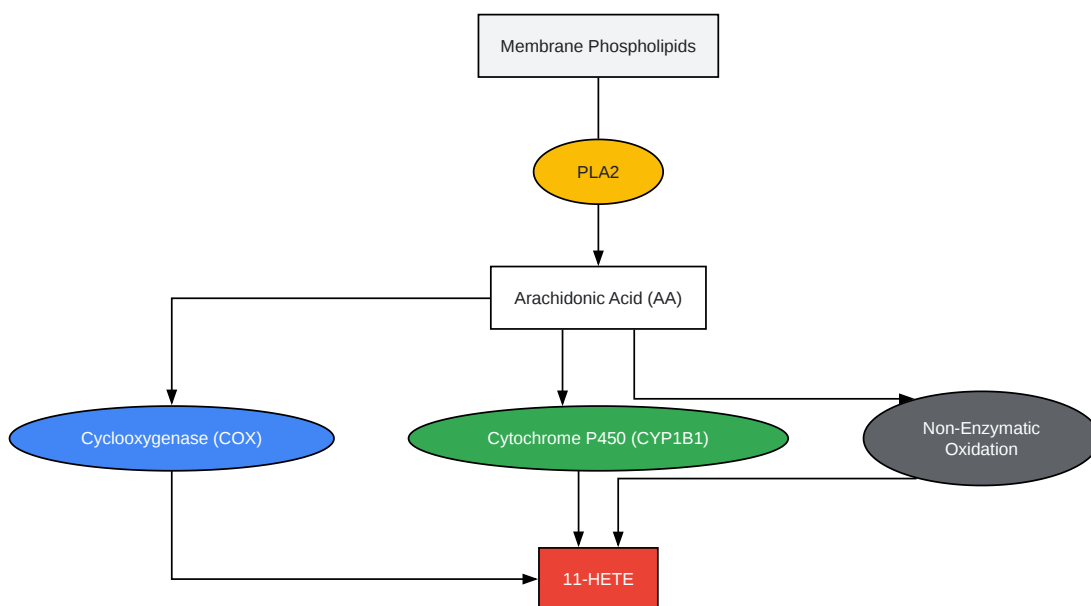
For Researchers, Scientists, and Drug Development Professionals

Introduction

11-Hydroxyeicosatetraenoic acid (11-HETE) is a bioactive lipid mediator derived from the metabolism of arachidonic acid (AA). Its production can occur through both enzymatic and non-enzymatic pathways.^[1] The primary enzymatic routes involve cyclooxygenase (COX) and cytochrome P450 (CYP) enzymes, particularly CYP1B1.^[1] 11-HETE has been implicated in various physiological and pathological processes, making its quantification in cellular models a critical aspect of research in inflammation, cardiovascular disease, and cancer. This document provides detailed protocols for the measurement of 11-HETE in cultured cells using two common analytical methods: Enzyme-Linked Immunosorbent Assay (ELISA) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Signaling Pathways for 11-HETE Production

11-HETE is synthesized from arachidonic acid, which is released from the cell membrane by phospholipase A2 (PLA2). Once released, AA can be metabolized by different enzymatic pathways to produce a variety of eicosanoids, including 11-HETE.



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References

- 1. 11-Hydroxyeicosatetraenoics induces cellular hypertrophy in an enantioselective manner - PMC [pmc.ncbi.nlm.nih.gov]
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